Foreword: From the Bench of a Senior Application Scientist

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Compound of Interest

Compound Name:	*(S)-2-((tert-Butoxycarbonyl)amino)-5-methylhexanoic acid*
CAS No.:	*208522-10-5*
Cat. No.:	*B1513332*

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In the landscape of peptide synthesis and drug development, the integrity of our starting materials is paramount. N-α-tert-Butoxycarbonyl-L-leucine (Boc-L-leucine), a cornerstone building block, is frequently employed due to the critical role of its protecting group in orchestrating the stepwise assembly of peptide chains.[1][2] However, the success of a synthesis or the stability of a formulation is not merely a matter of purity; it is deeply rooted in the physicochemical properties of the reagents themselves. An often-overlooked aspect is the nuanced behavior of Boc-L-leucine in various solvent systems and under different environmental stressors.

This guide is born from field-proven experience and a deep dive into the compound's characteristics. It is designed not as a rigid protocol, but as a comprehensive resource for the practicing researcher. We will move beyond simple data points to explore the causality—the "why"—behind the observed solubility and stability profiles. By understanding the intrinsic properties of Boc-L-leucine, from its hygroscopicity to the lability of its protecting group, we can make more informed decisions in solvent selection, reaction setup, purification, and long-term storage, thereby ensuring the robustness and reproducibility of our scientific endeavors.

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Core Physicochemical Properties of Boc-L-leucine

A foundational understanding begins with the basic physicochemical identity of the molecule. Boc-L-leucine is a derivative of the essential amino acid L-leucine, where the alpha-amino group is protected by a tert-butoxycarbonyl (Boc) group.[3] This modification fundamentally alters its properties compared to the parent amino acid, particularly its solubility and reactivity. The compound is typically supplied as a white crystalline powder and is also available as a stable monohydrate.[2][4][5]

Property	Value	Source(s)
Chemical Name	(2S)-2-[(tert-Butoxycarbonyl)amino]-4-methylpentanoic acid	[3]
Common Synonyms	Boc-Leu-OH, N-Boc-L-leucine	[4]
CAS Number	13139-15-6 (Anhydrous)	[3][6]
200936-87-4 (Monohydrate)	[5]	
Molecular Formula	$C_{11}H_{21}NO_4$ (Anhydrous)	[3][4]
$C_{11}H_{21}NO_4 \cdot H_2O$ (Monohydrate)	[2][5]	
Molecular Weight	231.29 g/mol (Anhydrous)	[1][7]
249.31 g/mol (Monohydrate)	[5]	
Appearance	White to off-white crystalline powder	[3][4]
Melting Point	80 - 99 °C (Range depends on form and purity)	[4][5]
Hygroscopicity	Hygroscopic; absorbs moisture from the environment	[4]

The Solubility Profile of Boc-L-leucine

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The solubility of Boc-L-leucine is a tale of two moieties: the nonpolar isobutyl side chain and the bulky, yet moderately polar, Boc group, contrasted with the highly polar carboxylic acid. This amphiphilic nature dictates its behavior across a spectrum of solvents. The choice of solvent is critical not only for dissolving the reagent for a reaction but also for purification processes like chromatography and crystallization.

Qualitative Solubility Overview

Experimental observations show a clear preference for organic solvents over aqueous media. Unlike its parent amino acid, L-leucine, which is sparingly soluble in water, the large, nonpolar Boc group significantly diminishes aqueous solubility.[4][8]

Solvent Class	Specific Solvents	Observed Solubility	Source(s)
Aqueous	Water	Insoluble / Very Low Solubility	[3][4]
Dilute Aqueous Acid (e.g., HCl)	Soluble (forms salts)	[9]	
Dilute Aqueous Base (e.g., NaOH)	Soluble (forms carboxylate salts)	[9][10]	
Alcohols	Methanol	Soluble	[4]
Ethanol	Slightly Soluble	[9]	
Chlorinated	Dichloromethane (DCM), Chloroform	Soluble	[3][6]
Polar Aprotic	Dimethylformamide (DMF), Dimethyl Sulfoxide (DMSO)	Soluble	[4][6]
Ethers	Diethyl Ether	Slightly Soluble	[9]
Ketones	Acetone	Soluble	[6]
Esters	Ethyl Acetate	Soluble	[6]

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Expert Insight: The solubility in dilute acidic and basic solutions is a classical acid-base phenomenon. In basic solutions (pH > pKa of the carboxylic acid, ~4.0), the carboxylic acid deprotonates to form a highly polar and water-soluble carboxylate salt.[6][9] Conversely, while the Boc group protects the amine, strong acids can protonate the carbonyl oxygen of the Boc group, increasing polarity, though the primary interaction is salt formation with the carboxylate in the presence of a base.

Experimental Workflow: Determining Equilibrium Solubility

To move beyond qualitative descriptions, a robust, quantitative assessment of solubility is required. The following protocol outlines a self-validating system for determining the equilibrium solubility of Boc-L-leucine in a given solvent system, utilizing Ultra-Performance Liquid Chromatography (UPLC) for precise quantification—a method noted for its high resolution and sensitivity.[11][12]

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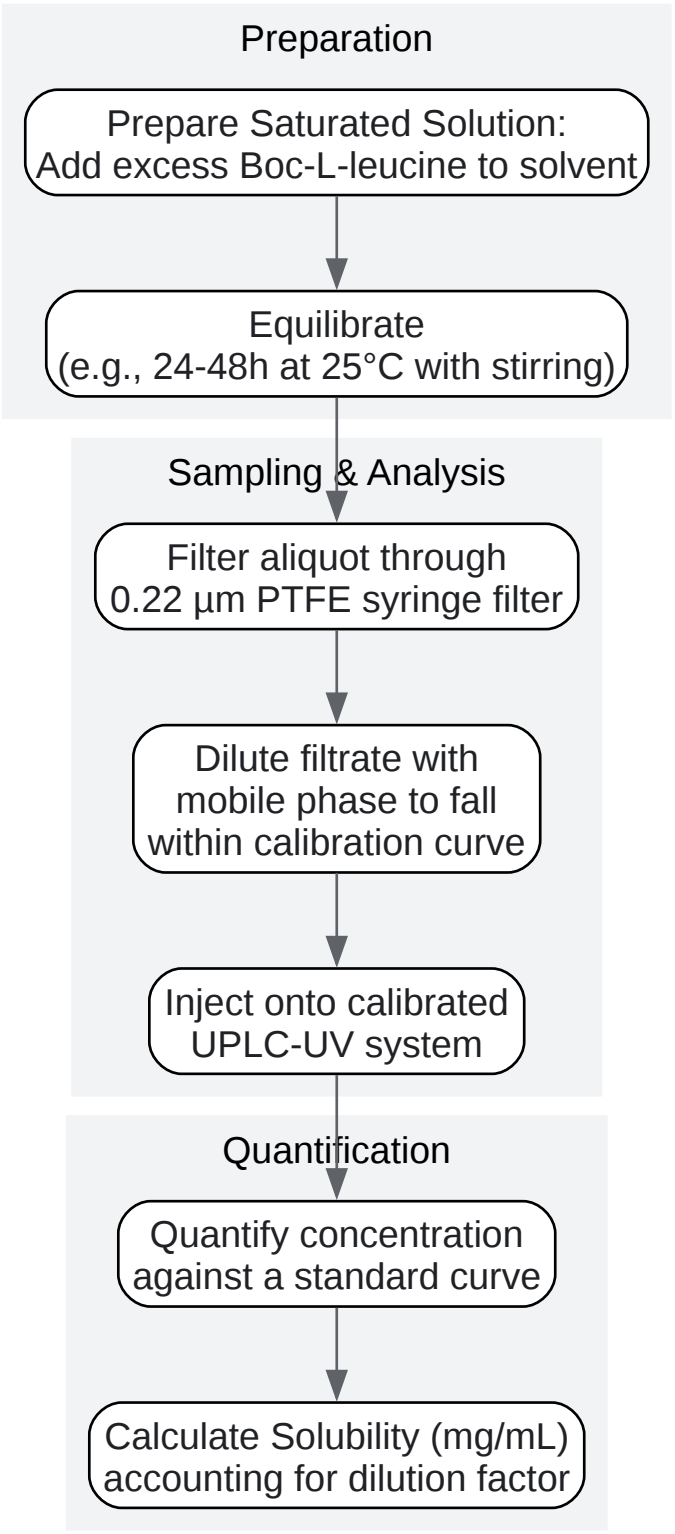

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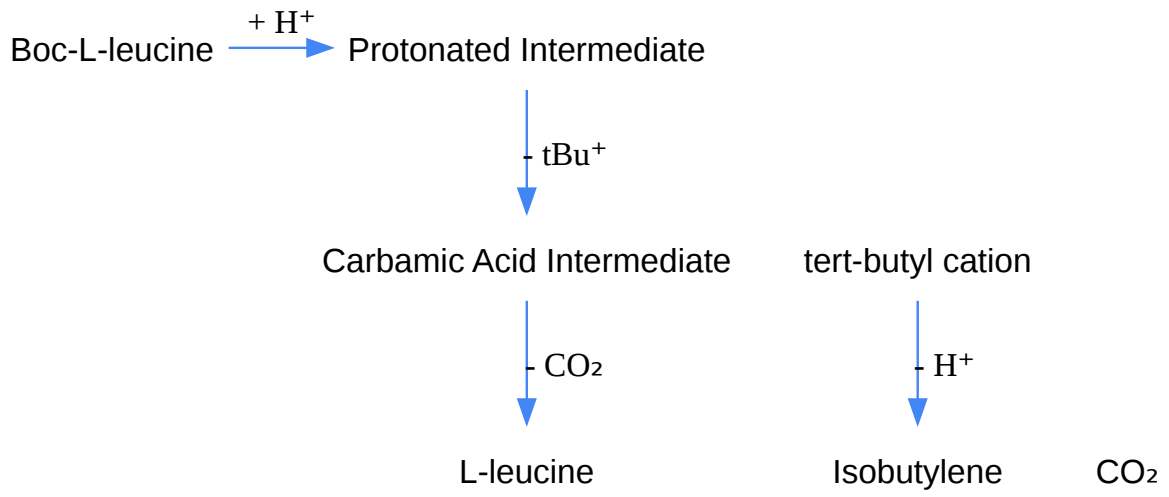

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Caption: The degradation pathway of Boc-L-leucine under acidic conditions.

Key Factors Influencing Stability

- pH: The compound is highly unstable in acidic environments (pH < 4) but is generally stable under neutral and basic conditions. [13]This is the most critical factor governing its chemical stability in solution.

- Temperature: While stable at recommended storage temperatures (0-8°C), it can undergo thermal degradation at high temperatures. [5][14]Studies have shown that thermal deprotection is possible around 150°C, indicating a clear upper limit for its stability. [15]* Moisture: The material is hygroscopic, meaning it readily absorbs water from the atmosphere. [4]While this may not immediately cause chemical degradation, the presence of water can facilitate hydrolysis reactions over time, especially if acidic or basic impurities are present. It also explains the existence of a stable monohydrate form. [2]Storing in a tightly sealed container in a dry environment is crucial. [4]* Light (Photostability): While no specific photolability is reported, standard pharmaceutical practice, as outlined in ICH guideline Q1B, mandates photostability testing for new drug substances. [16]It is prudent to protect the material from prolonged exposure to UV or strong visible light.

Experimental Workflow: Forced Degradation Study

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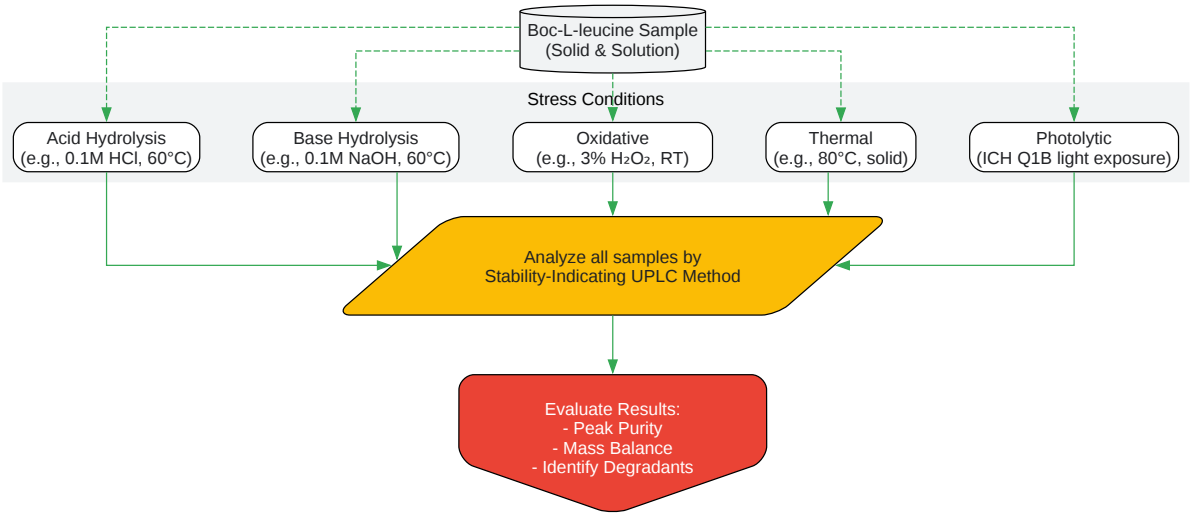
A forced degradation study is an essential part of drug development and is used to identify likely degradation products and establish the stability-indicating nature of an analytical method. [17]The protocol below is based on standard ICH guidelines. [16][18]



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Caption: Workflow for a forced degradation study of Boc-L-leucine.

- Prepare a Stability-Indicating UPLC Method: Use the method developed for solubility testing (Section 2.2). The goal is to achieve baseline separation between the intact Boc-L-leucine peak and all potential degradation products.

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- Prepare Samples: For each condition, prepare a solution of Boc-L-leucine at a known concentration (e.g., 0.5 mg/mL).
- Apply Stress Conditions:
  - Acid Hydrolysis: Add an equal volume of 0.2 M HCl (to get a final concentration of 0.1 M HCl). Heat at 60°C. Withdraw samples at time points (e.g., 1, 4, 8, 24 hours). Neutralize with NaOH before injection.
  - Base Hydrolysis: Add an equal volume of 0.2 M NaOH. Treat as with acid hydrolysis. Neutralize with HCl before injection.
  - Oxidative Degradation: Add 3% hydrogen peroxide. Store at room temperature, protected from light. Sample at time points.
  - Thermal Degradation: Store solid powder and a solution in a thermostated oven at an elevated temperature (e.g., 80°C).
  - Photostability: Expose solid powder and a solution to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near ultraviolet energy of not less than 200 watt hours/square meter, as per ICH Q1B guidelines. [16]A control sample should be wrapped in aluminum foil.
- Analysis: Analyze all stressed samples, along with an unstressed control, by the UPLC method. Use a photodiode array (PDA) detector to assess peak purity.
- Evaluation:
  - Specificity: Confirm that degradant peaks do not co-elute with the main peak.
  - Mass Balance: Calculate the sum of the parent compound and all degradation products. A good mass balance (95-105%) indicates that all major degradants are detected.
  - Identify Degradation Pathway: The acid hydrolysis sample should show a significant decrease in the Boc-L-leucine peak and the appearance of a new peak corresponding to L-leucine.

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Recommended Storage and Handling

Based on the comprehensive stability profile, the following storage and handling procedures are mandated to preserve the integrity of Boc-L-leucine:

- Container: Store in a tightly sealed container to prevent moisture absorption. [4]* Environment: Keep in a cool, dry place. [14]For long-term storage, refrigeration at 0-8°C is strongly recommended. [1][5]* Atmosphere: For high-purity material intended for sensitive applications, consider storage under an inert atmosphere (e.g., Argon or Nitrogen) to minimize oxidative and moisture-related degradation.

- Handling: When weighing and handling, minimize exposure to ambient air. Use in a low-humidity environment if possible. For solutions, especially in hygroscopic solvents like DMSO, use freshly opened or anhydrous grade solvents and store frozen (-20°C or -80°C) for extended stability. [19]

References

- Qingdao Fengchen Technology and Trade. (n.d.). BOC-L-Leucine (BOC-L-Leu) BP EP USP CAS 13139-15-6 Manufacturers and Suppliers.
- BenchChem. (2025). An In-depth Technical Guide to the Stability and Storage of Boc-L-leucine methyl ester.
- Guidechem. (n.d.). What are the properties and applications of BOC-L-Leucine?.
- CymitQuimica. (n.d.). CAS 13139-15-6: BOC-L-leucine.
- ChemicalBook. (2023). BOC-L-Leucine | 13139-15-6.
- ICH. (n.d.). Quality Guidelines.
- U.S. Food and Drug Administration. (1998). Stability Testing of Drug Substances and Drug Products (Draft Guidance).
- Central Administration for Pharmaceutical Products, Egypt. (2022). Guidelines On Stability Testing Of Finished Pharmaceutical Products and Active Drug Substance.

© 2026 BenchChem. All rights reserved.

- Pan American Health Organization. (n.d.). Annex 5 Guidelines for stability testing of pharmaceutical products containing well established drug substances in conventional dosage forms.
- AMSbiopharma. (2024). ICH Guidelines: Drug Stability Testing Essentials.
- Chem-Impex. (n.d.). Boc-L-β-leucine.
- Ankara University. (n.d.). Qualitative Analysis of Amino Acids and Proteins.
- NINGBO INNO PHARMCHEM CO.,LTD. (2024). Boc-L-Leucine Monohydrate: Chemical Properties and Synthesis Applications.
- MedchemExpress. (n.d.). Boc-L-Leu-OH | Amino Acid Derivative.
- Sigma-Aldrich. (n.d.). Boc-Leu-OH ≥ 99.0% HPLC.
- MedchemExpress. (n.d.). Boc-Leu-OH hydrate (N-Boc-L-leucine monohydrate).
- Needham, T. E., Jr. (1969). The Solubility of Amino Acids in Various Solvent Systems. University of Rhode Island, DigitalCommons@URI.
- Yoshizawa, T., et al. (2021). Solubility Parameters of Amino Acids on Liquid–Liquid Phase Separation and Aggregation of Proteins. Frontiers in Molecular Biosciences.
- BenchChem. (n.d.). An In-depth Technical Guide to Boc-L-Isoleucine (Boc-L-Ile-OH): Chemical Properties and Structure.
- Bachem. (2021). Peptide solubility.
- Tale, R. H., & Adude, R. N. (2015). Rapid, effective deprotection of tert-butoxycarbonyl (Boc) amino acids and peptides at high temperatures using a thermally stable Ionic Liquid. RSC Advances.
- De Voogd-Claessen, A. M., et al. (2016). Solubility of the Proteinogenic α-Amino Acids in Water, Ethanol, and Ethanol–Water Mixtures. Journal of Chemical & Engineering Data.

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- European Union Reference Laboratory for Feed Additives. (2018). Evaluation Report on the Analytical Methods submitted in connection with the Application for Authorisation of a Feed Additive.
- Sigma-Aldrich. (n.d.). L-Leucine, from non-animal source.
- Japanese Pharmacopoeia. (n.d.). L-Leucine.
- BOC Sciences. (n.d.). UPLC Amino Acid Analysis Services.
- BOC Sciences. (n.d.). Free Amino Acid Analysis Services.
- Wiley Analytical Science. (2019). Measuring biomarkers in blood.
- BLD Pharm. (n.d.). 13139-15-6|Boc-L-Leucine.
- Chem-Impex. (n.d.). Boc-L-leucine hydrate.

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Sources

- 1. chemimpex.com [chemimpex.com]
- 2. nbinno.com [nbinno.com]
- 3. CAS 13139-15-6: BOC-L-leucine | CymitQuimica [cymitquimica.com]
- 4. BOC-L-Leucine (BOC-L-Leu) BP EP USP CAS 13139-15-6 Manufacturers and Suppliers - Price - Fengchen [fengchengroup.com]
- 5. chemimpex.com [chemimpex.com]
- 6. BOC-L-Leucine | 13139-15-6 [chemicalbook.com]
- 7. Boc-Leu-OH Hydrat ≥99.0% (HPLC) | Sigma-Aldrich [sigmaaldrich.com]
- 8. jpdb.nihs.go.jp [jpdb.nihs.go.jp]

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- 9. Page loading... [guidechem.com]
- 10. uobabylon.edu.iq [uobabylon.edu.iq]
- 11. pubs.acs.org [pubs.acs.org]
- 12. aapep.bocsci.com [aapep.bocsci.com]
- 13. pdf.benchchem.com [pdf.benchchem.com]
- 14. pdf.benchchem.com [pdf.benchchem.com]
- 15. pubs.rsc.org [pubs.rsc.org]
- 16. ICH Official web site : ICH [ich.org]
- 17. edaegypt.gov.eg [edaegypt.gov.eg]
- 18. ICH Guidelines: Drug Stability Testing Essentials | AMSbiopharma [amsbiopharma.com]
- 19. medchemexpress.com [medchemexpress.com]

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